

Essential Safety and Logistical Information for Handling AR-C117977

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Compound of Interest

Compound Name: AR-C117977

Cat. No.: B15570877

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Disclaimer: A specific Safety Data Sheet (SDS) for **AR-C117977** (CAS No. 216685-07-3) is not publicly available. The following guidance is based on the compound's classification as a potent monocarboxylate transporter 1 (MCT1) inhibitor and general best practices for handling potent, biologically active small molecules in a laboratory setting. Researchers should always perform a risk assessment before handling any new compound and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **AR-C117977**. The focus is on procedural, step-by-step guidance to ensure safe handling, operation, and disposal.

Personal Protective Equipment (PPE)

Due to the potent biological activity of **AR-C117977**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion. The following table summarizes the required PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Protects eyes from splashes of solutions containing AR-C117977.
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.	Provides a barrier against skin absorption. Double-gloving offers additional protection in case of a tear or puncture in the outer glove.
Body Protection	Laboratory Coat	Fully buttoned, with tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	Required when handling the solid form of the compound or when there is a risk of aerosol generation. Fit-testing is essential.	Prevents inhalation of fine particles of the potent compound.

Operational Plan: Handling and Experimental Workflow

Safe handling of **AR-C117977** requires a controlled environment and strict adherence to standard operating procedures.

1. Designated Work Area:

- All work with **AR-C117977**, especially handling of the solid compound, should be conducted in a designated area, such as a chemical fume hood or a powder containment hood.

- The work area should be clearly labeled with a warning sign indicating the presence of a potent compound.

2. Weighing and Reconstitution:

- Solid Form: When weighing the solid compound, use a balance inside a chemical fume hood or a powder containment hood to minimize the risk of inhalation. Use appropriate respiratory protection (N95 or higher).
- Solution Preparation: Prepare solutions in a chemical fume hood. Add the solvent to the vial containing the pre-weighed compound slowly to avoid splashing.

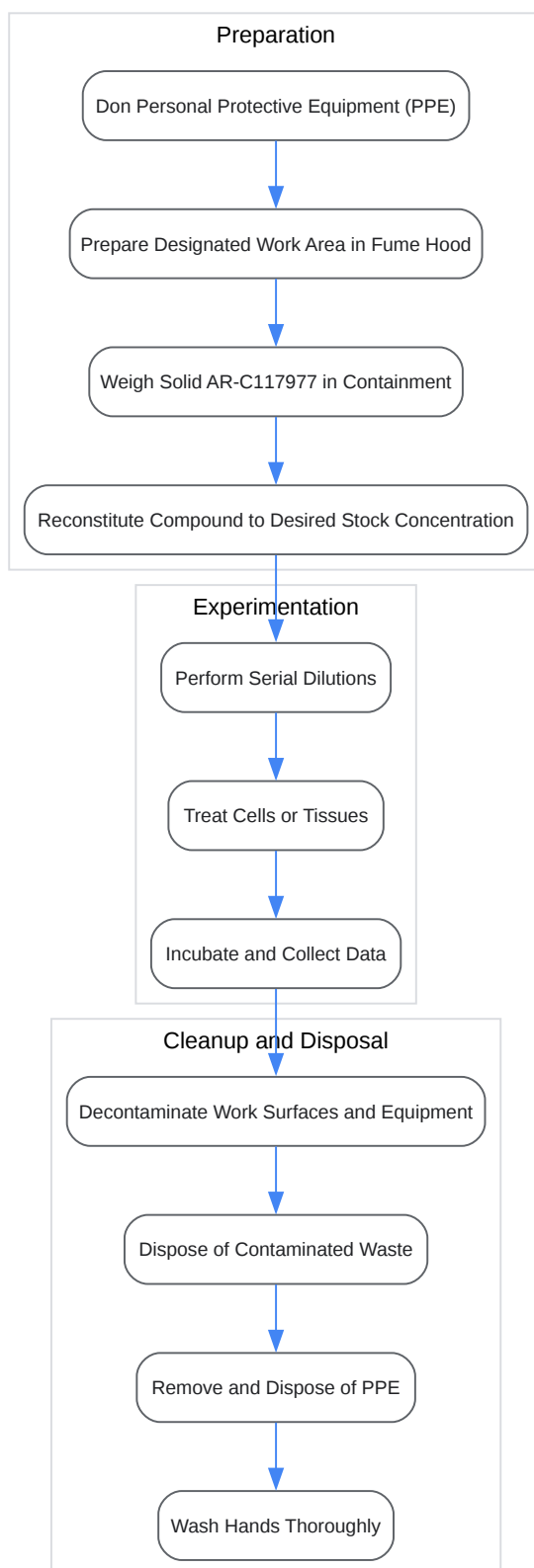
3. Experimental Procedures:

- When performing experiments, ensure all manipulations of solutions containing **AR-C117977** are done in a manner that minimizes aerosol formation.
- Use appropriate containment for all experimental vessels.

4. Decontamination:

- All surfaces and equipment that come into contact with **AR-C117977** should be decontaminated. A suitable decontamination solution (e.g., 1% sodium hypochlorite followed by a 70% ethanol rinse) should be used. Consult your institution's EHS for approved decontamination procedures.

Experimental Workflow Diagram



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Caption: Workflow for handling **AR-C117977** from preparation to disposal.

Disposal Plan

Proper disposal of **AR-C117977** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- All solid waste contaminated with **AR-C117977** (e.g., pipette tips, tubes, gloves, weighing paper) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid waste containing **AR-C117977** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other chemical waste streams unless approved by your institution's EHS.

2. Waste Labeling:

- All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**AR-C117977**," the CAS number "216685-07-3," and the associated hazards (e.g., "Potent Compound," "Toxic").

3. Waste Disposal:

- Follow your institution's established procedures for the disposal of hazardous chemical waste.
- Contact your EHS department to arrange for the pickup and disposal of the waste. Do not pour any liquid waste containing **AR-C117977** down the drain.

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling the potent MCT1 inhibitor **AR-C117977** and ensure a safe laboratory environment.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling AR-C117977]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570877#personal-protective-equipment-for-handling-ar-c117977\]](https://www.benchchem.com/product/b15570877#personal-protective-equipment-for-handling-ar-c117977)

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